

1-Methyl-2-propylcyclopentane in Agrochemical Synthesis: A Review of Available Information

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Compound of Interest

Compound Name: **1-Methyl-2-propylcyclopentane**

Cat. No.: **B14171914**

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Introduction

1-Methyl-2-propylcyclopentane is a cyclic hydrocarbon that has been cited in chemical literature and supplier databases as a potential precursor or intermediate in the synthesis of agrochemicals. Its potential utility in this sector is attributed to its specific stereochemistry and structural features, which can be valuable for creating compounds for pest control and crop protection. However, a comprehensive review of publicly available scientific literature and patent databases reveals a notable absence of specific, commercially significant agrochemicals that are directly synthesized from **1-methyl-2-propylcyclopentane**.

This document summarizes the available information regarding the use of **1-methyl-2-propylcyclopentane** in agrochemical synthesis and outlines the challenges in providing detailed application notes and protocols due to the lack of specific end-products in the public domain.

General Applications in the Agrochemical Industry

Chemical suppliers and databases generally list **1-methyl-2-propylcyclopentane**, particularly its (1S,2R)-isomer, as a building block for the agrochemical industry. The purported applications are in the creation of compounds for:

- Pest Control: Development of insecticides or other agents to manage insect pests.

- Crop Protection: Synthesis of herbicides, fungicides, or other substances to protect crops from various threats.

Despite these general statements, the specific pathways and the resulting active ingredients are not detailed in the available literature.

Challenges in Identifying Specific Agrochemicals

Extensive searches for specific herbicides, insecticides, or fungicides derived from **1-methyl-2-propylcyclopentane** have not yielded any concrete examples of commercialized or late-stage development products. The reasons for this could be multifaceted:

- Proprietary Nature of Research: The synthesis pathways for new agrochemicals are often proprietary and kept as trade secrets by the developing companies. Information may not be publicly disclosed until a product is close to market, if at all.
- Use as an Early-Stage Intermediate: **1-Methyl-2-propylcyclopentane** might be used in the initial stages of a multi-step synthesis. The final agrochemical product could be structurally distant from the initial precursor, making it difficult to trace the synthetic lineage through public databases.
- Niche or Specialized Applications: It is possible that this compound is used for the synthesis of agrochemicals with very specific or limited applications, which are not widely documented in mainstream agricultural science literature.
- Exploratory Research: The compound may have been investigated in exploratory research for its potential in agrochemical synthesis, but these investigations may not have led to the development of successful products.

Conclusion

While **1-methyl-2-propylcyclopentane** is noted as a potential precursor in the agrochemical sector, there is a significant lack of publicly available information detailing its conversion into specific, named agrochemical products. Without the identification of such end-products, it is not possible to provide the detailed application notes, experimental protocols, quantitative data, and signaling pathway diagrams as requested.

Researchers and drug development professionals interested in the potential of this precursor may need to rely on proprietary internal research or conduct novel synthetic studies to explore its utility in creating new agrochemical active ingredients. The information gap in the public domain suggests that its role, if any, in current agrochemical production is not widely disclosed.

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